

Introduction: Understanding the Compound of Interest

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Compound of Interest

Compound Name: 2-Amino-5-acetylpyridine

Cat. No.: B012908

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2-Amino-5-acetylpyridine is a heterocyclic organic compound that serves as a critical intermediate and building block in medicinal chemistry and drug development.^[1] Its unique structure, featuring a pyridine ring substituted with both an amino and an acetyl group, makes it a versatile precursor for synthesizing a wide range of more complex molecules, including those with potential antibacterial, anti-inflammatory, and anti-tumor properties.^[1] Given its utility and increasing presence in research laboratories, a comprehensive understanding of its safe handling is paramount for protecting researchers and ensuring the integrity of experimental outcomes.

This guide provides a technical overview of the safety protocols, handling procedures, and emergency responses necessary when working with **2-Amino-5-acetylpyridine**. It is designed for researchers, scientists, and drug development professionals who may handle this compound, from milligram-scale synthesis to larger-scale applications.

Section 1: Hazard Identification and Comprehensive Risk Assessment

A thorough risk assessment is the foundation of safe laboratory practice. **2-Amino-5-acetylpyridine** is classified as a hazardous substance, and understanding its specific risks is the first step in mitigating them.^[2] The primary hazards are associated with irritation and acute toxicity if improperly handled.^[3]

GHS Hazard Classification: The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a universal framework for hazard communication. **2-Amino-5-acetylpyridine** is typically accompanied by the GHS07 pictogram (Exclamation Mark) and the signal word "Warning".

The following hazard statements (H-statements) apply:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

These classifications necessitate careful handling to avoid all routes of exposure: ingestion, skin contact, eye contact, and inhalation.[5] The causality is clear: the chemical's properties can provoke a harmful biological response upon contact with or entry into the body.

Data Presentation: Physicochemical and Safety Data

For ease of reference, the key identifying and safety information for **2-Amino-5-acetylpyridine** is summarized below.

Property	Value	Source(s)
CAS Number	19828-20-7	[3]
Molecular Formula	C ₇ H ₈ N ₂ O	[3]
Molecular Weight	136.15 g/mol	[3]
Appearance	White to yellow crystalline powder/solid	[1]
Boiling Point	332.4 °C at 760 mmHg	
Signal Word	Warning	[3]
GHS Pictogram	GHS07 (Exclamation Mark)	
Hazard Statements	H302, H315, H319, H335	

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering controls are the first line of defense, followed by administrative controls and, finally, Personal Protective Equipment (PPE). This multi-layered approach provides robust protection.

Engineering Controls: The Primary Barrier

Engineering controls are physical changes to the workspace that isolate personnel from hazards.

- Chemical Fume Hood: All handling of **2-Amino-5-acetylpyridine** powder must be conducted in a certified chemical fume hood.[6] This is a mandatory control to mitigate the risk of respiratory tract irritation (H335) by containing and exhausting any airborne dust or vapors. [3][4]
- Ventilation: The laboratory should be well-ventilated to prevent the accumulation of any vapors or dusts that might escape primary containment.[6][7]

- Eyewash Stations and Safety Showers: These must be readily accessible and located near the workstation.^[7]^[8] Their proximity is critical for immediate decontamination in the event of an accidental splash.

Personal Protective Equipment (PPE): The Last Line of Defense

PPE is not a substitute for robust engineering controls but is essential for protecting against direct contact. The selection of PPE must be deliberate and based on the specific hazards of the compound.

PPE Category	Specification and Rationale	Source(s)
Hand Protection	Chemical-resistant gloves (e.g., nitrile or neoprene). Latex gloves are not recommended.[6] Gloves must be inspected before use and removed properly to avoid skin contact. Contaminated gloves must be disposed of as hazardous waste.[9]	[4][6]
Eye Protection	Chemical splash goggles or safety glasses with side shields are mandatory.[4] If there is a significant splash risk, a full-face shield should be worn in addition to goggles. This is to prevent serious eye irritation (H319).[3][10]	[4][7]
Skin and Body Protection	A laboratory coat must be worn at all times.[6] Additional protective clothing, such as boots or an apron, may be necessary depending on the scale of the operation.[4]	[4][6]
Respiratory Protection	Under normal conditions within a fume hood, respiratory protection is not typically required. However, if engineering controls are not sufficient or during a large spill cleanup, a NIOSH-approved respirator should be used.[4][10]	[4][10]

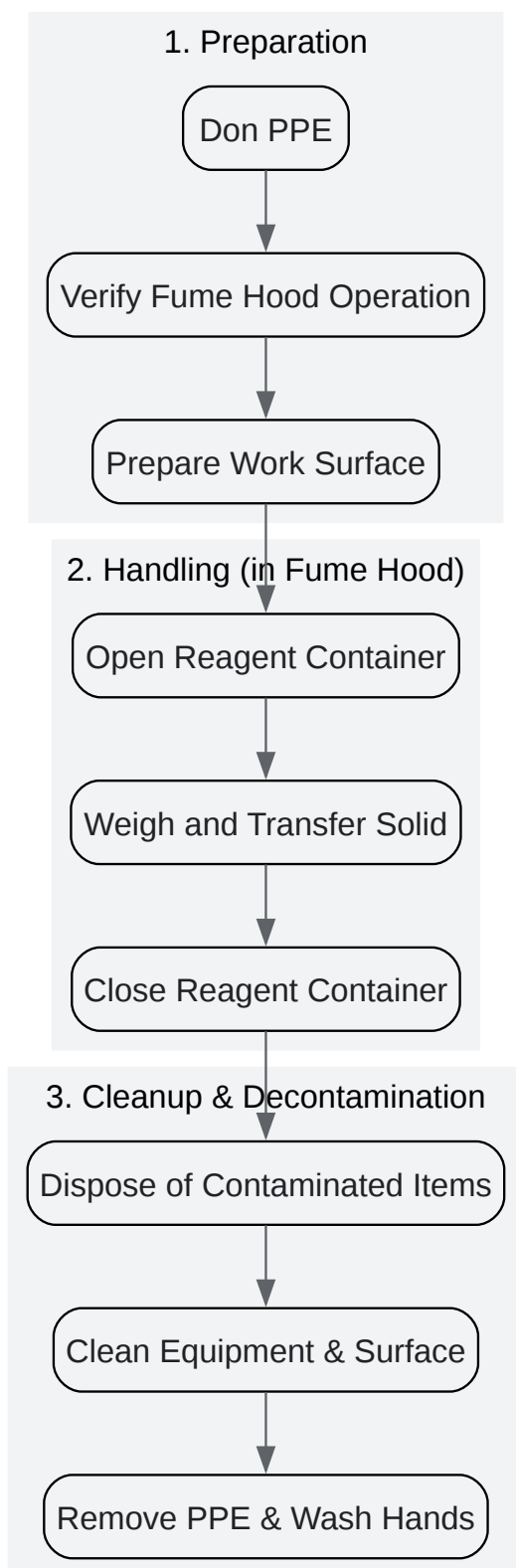
Section 3: Standard Operating Procedure (SOP) for Safe Handling

Adherence to a standardized protocol is crucial for minimizing risk. The following step-by-step methodology outlines the safe handling of solid **2-Amino-5-acetylpyridine**.

Experimental Protocol: Weighing and Transferring the Solid Compound

- Preparation: 1.1. Don all required PPE as specified in Section 2.2. 1.2. Ensure the chemical fume hood is operational and the sash is at the appropriate working height. 1.3. Designate a specific work area within the fume hood for the handling procedure. 1.4. Place a plastic-backed absorbent liner on the work surface to contain any minor spills. 1.5. Assemble all necessary equipment (spatula, weigh boat/paper, receiving flask, etc.) within the fume hood.
- Handling: 2.1. Retrieve the **2-Amino-5-acetylpyridine** container from its designated storage location.^[3] 2.2. Carefully open the container inside the fume hood to avoid generating dust. 2.3. Using a clean spatula, carefully transfer the desired amount of solid to a tared weigh boat or paper. Minimize any dust formation during this process.^{[3][7]} 2.4. Securely close the primary container. 2.5. Carefully add the weighed solid to the reaction vessel or solvent.
- Cleanup: 3.1. Clean the spatula thoroughly. 3.2. Dispose of the used weigh boat/paper and any contaminated materials (like absorbent liners) in a designated solid hazardous waste container.^[2] 3.3. Wipe down the work surface within the fume hood. 3.4. Remove PPE in the correct order (gloves first), washing hands thoroughly with soap and water after the procedure is complete.^{[10][11]}

Visualization: Standard Handling Workflow



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Caption: Workflow for handling **2-Amino-5-acetylpyridine**.

Section 4: Storage and Chemical Incompatibility

Proper storage is essential for maintaining the chemical's integrity and preventing hazardous situations.

- **Storage Conditions:** Store the container tightly closed in a dry, cool, and well-ventilated place.^{[3][7]} Recommended storage temperatures are often between 2-8°C, and protection from light may be advised. Keep the container away from heat, sparks, and open flames.^[12]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.^[12] Contact with these substances could lead to vigorous, exothermic reactions.

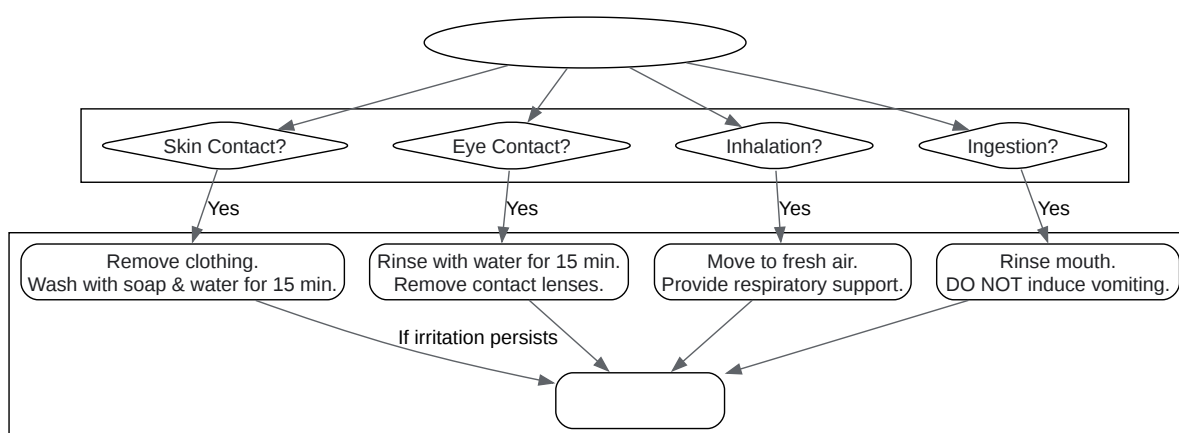
Section 5: Emergency Procedures

Immediate and correct response to an emergency can significantly reduce the severity of an incident.

- **Skin Contact:** Immediately take off contaminated clothing.^[3] Wash the affected area with plenty of soap and water for at least 15 minutes.^{[3][13]} Seek medical attention if skin irritation occurs or persists.^{[4][11]}
- **Eye Contact:** Immediately rinse the eyes cautiously with pure water for at least 15 minutes, holding the eyelids open.^[3] Remove contact lenses if present and easy to do.^[11] Seek immediate medical attention.^{[3][14]}
- **Inhalation:** Move the victim to fresh air and keep them at rest in a position comfortable for breathing.^{[3][4]} If breathing is difficult, give oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.^{[3][13]}
- **Ingestion:** Rinse the mouth with water.^[3] Do NOT induce vomiting.^[13] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.^{[3][11]}
- **Accidental Release (Spill):**
 - Evacuate non-essential personnel from the area.^[3]
 - Ensure adequate ventilation and remove all sources of ignition.^[3]

- Wearing appropriate PPE, sweep up the solid material, avoiding dust formation.[7][13]
- Collect the spilled material and place it in a suitable, closed, and labeled container for disposal.[3][7]
- Do not let the chemical enter drains.[3]

Visualization: Emergency Response Flowchart



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